

The Natural Occurrence of 17(S)-HDHA in Biological Systems: A Technical Guide

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Compound of Interest

Compound Name: 17(S)-HDHA-d5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

17(S)-hydroxydocosahexaenoic acid (17(S)-HDHA) is a potent bioactive lipid mediator derived from the omega-3 polyunsaturated fatty acid, docosahexaenoic acid (DHA). As a member of the specialized pro-resolving mediators (SPMs) family, 17(S)-HDHA plays a crucial role in the resolution of inflammation, a process critical for maintaining tissue homeostasis and preventing chronic disease. This technical guide provides an in-depth overview of the natural occurrence of 17(S)-HDHA in various biological samples, details the experimental protocols for its analysis, and illustrates its key signaling pathways. The information presented herein is intended to support researchers, scientists, and drug development professionals in their efforts to understand and harness the therapeutic potential of this important molecule.

Data Presentation: Quantitative Occurrence of 17(S)-HDHA

The concentration of 17(S)-HDHA in biological samples can vary significantly depending on the tissue type, physiological state, and the presence of inflammatory stimuli. The following table summarizes quantitative data from various studies.

Biological Matrix	Species	Condition	Concentration Range	Reference
Adipose Tissue	Murine	Normal Chow	~250 pg/mg tissue	[1]
Murine	High-Fat Diet (4 days)	Significantly lower than Normal Chow	[1]	
Blood (Plasma)	Human	Healthy Volunteers	Baseline levels are low and increase with DHA supplementation	[2]
Human	Peripheral Artery Disease	No significant patterns observed in one study	[3]	
Blood (Serum)	Human	Healthy Volunteers	Levels associated with heat pain thresholds	
Human	COVID-19 Patients	Elevated levels compared to controls	[4]	
Brain	Murine	Ischemia-Reperfusion	Endogenous levels detected, increase with DHA perfusion	
Synovial Fluid	Human	Rheumatoid Arthritis	Significantly higher than in Osteoarthritis	
Human	Osteoarthritis	Lower levels compared to		

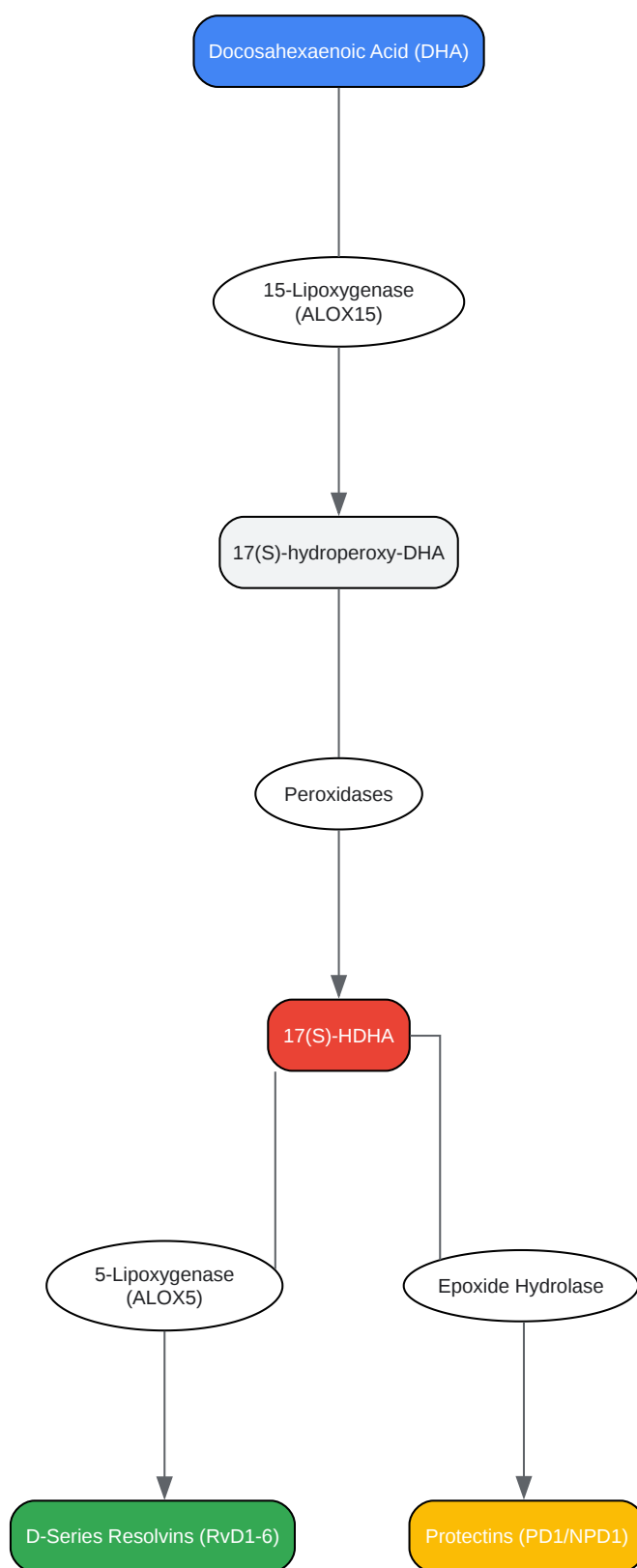
Rheumatoid

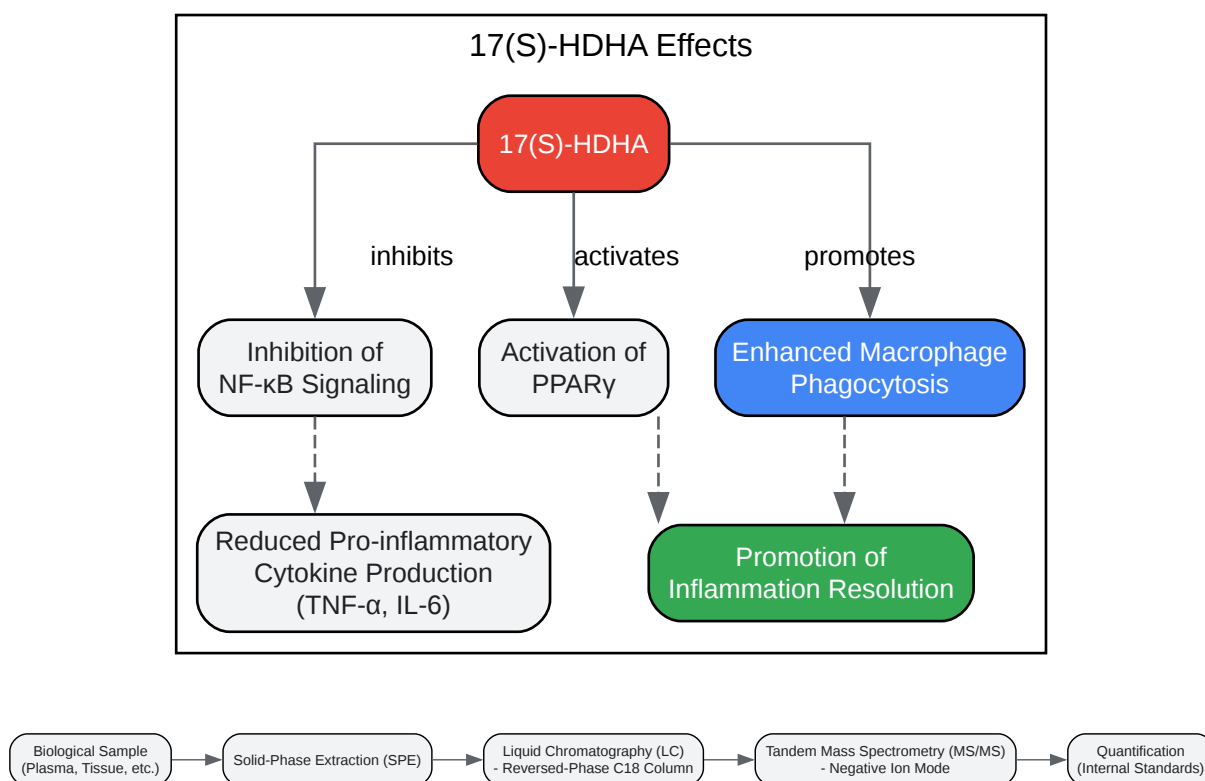
Arthritis

Biosynthesis and Signaling Pathways of 17(S)-HDHA

17(S)-HDHA is biosynthesized from DHA primarily through the action of 15-lipoxygenase (15-LOX). It serves as a crucial precursor for the production of D-series resolvins (RvD1-RvD6) and protectins (PD1), which are potent anti-inflammatory and pro-resolving molecules.

Biosynthetic Pathway of 17(S)-HDHA and its Metabolites





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